

Application Note: Detecting ICMT Inhibition via Western Blot

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Compound of Interest

Compound Name: *Icmt-IN-37*

Cat. No.: *B12374271*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isoprenylcysteine carboxyl methyltransferase (ICMT) is an integral membrane protein located in the endoplasmic reticulum. It catalyzes the final step in the post-translational modification of CAAX-box containing proteins, such as those in the Ras superfamily of small GTPases.[1][2] This methylation is crucial for the proper subcellular localization and function of these proteins. [3] Inhibition of ICMT has emerged as a promising therapeutic strategy, particularly in the context of cancers driven by Ras mutations.[4] Western blotting is a fundamental technique to assess the efficacy of ICMT inhibitors by examining the expression levels of ICMT itself and the activation status of its downstream signaling pathways.

Signaling Pathway Involving ICMT

ICMT plays a critical role in cellular signaling by enabling the function of key regulatory proteins. The most well-characterized substrates of ICMT are Ras proteins. Following farnesylation and proteolytic cleavage, ICMT-mediated methylation of Ras is essential for its proper membrane association and subsequent activation of downstream effector pathways, including the MAPK/ERK and PI3K/AKT cascades, which regulate cell proliferation, survival, and differentiation.[1][5][6]

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References

- 1. ICMT isoprenylcysteine carboxyl methyltransferase [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. Mutational Analysis of the Integral Membrane Methyltransferase Isoprenylcysteine Carboxyl Methyltransferase (ICMT) Reveals Potential Substrate Binding Sites - PMC [pmc.ncbi.nlm.nih.gov]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. Isoprenyl carboxyl methyltransferase inhibitors: a brief review including recent patents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Suppression of isoprenylcysteine carboxylmethyltransferase compromises DNA damage repair | Life Science Alliance [life-science-alliance.org]
- 6. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
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